2,2,7-Trimethylnonane: A Technical Overview of its Synthesis and Properties

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Compound of Interest	
Compound Name:	2,2,7-Trimethylnonane
Cat. No.:	B15455436 Get Quote

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a detailed technical guide on **2,2,7-trimethylnonane**, a branched alkane isomer of dodecane. Due to a lack of specific literature on its discovery and isolation, this guide focuses on its fundamental properties, a proposed synthetic pathway, and general characterization techniques. The information presented is compiled from chemical databases and established principles of organic synthesis, offering a foundational resource for researchers interested in this compound.

Introduction

2,2,7-Trimethylnonane is a saturated hydrocarbon with the chemical formula $C_{12}H_{26}$. As a highly branched alkane, its physical and chemical properties are distinct from its linear isomer, n-dodecane. Such branched alkanes are of interest in various fields, including fuel science and as scaffolds in medicinal chemistry. This guide outlines the known properties of **2,2,7-trimethylnonane** and presents a plausible, detailed protocol for its laboratory synthesis.
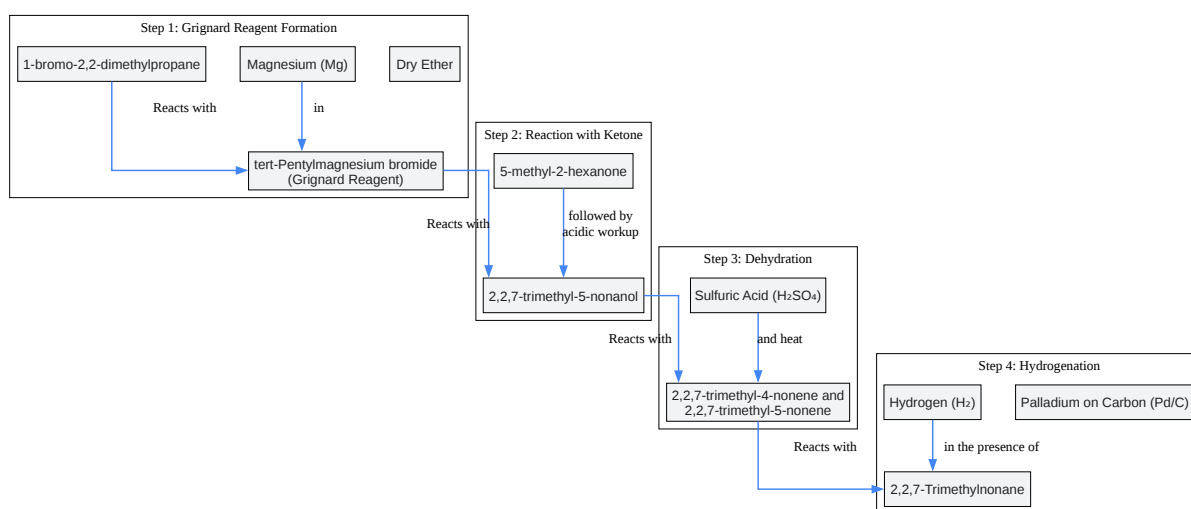
Physicochemical Properties

Quantitative data for **2,2,7-trimethylnonane** is primarily based on computational predictions available in chemical databases. A summary of these properties is presented in Table 1.
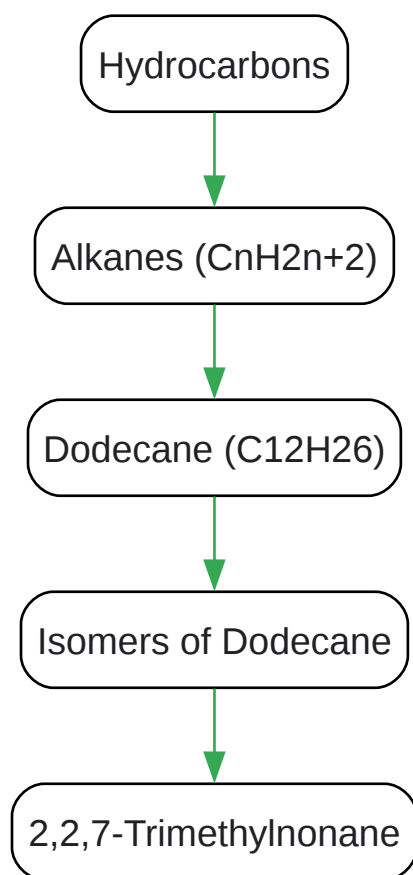
Property	Value	Source
Molecular Formula	$C_{12}H_{26}$	PubChem
Molecular Weight	170.34 g/mol	PubChem
Boiling Point (Predicted)	188.9 ± 3.0 °C at 760 mmHg	ChemSpider
Density (Predicted)	0.742 ± 0.06 g/cm³	ChemSpider
Refractive Index (Predicted)	1.416 ± 0.02	ChemSpider
Flash Point (Predicted)	63.8 ± 4.0 °C	ChemSpider

Table 1: Predicted Physicochemical Properties of **2,2,7-Trimethylnonane**

Proposed Synthesis of 2,2,7-Trimethylnonane

In the absence of a documented synthesis, a multi-step approach utilizing a Grignard reaction is proposed. This method is a robust and well-established strategy for the formation of carbon-carbon bonds, making it suitable for constructing the highly branched structure of **2,2,7-trimethylnonane**. The overall synthetic workflow is depicted in the following diagram.

Step 1: Grignard Reagent Formation

| 1-bromo-2,2-dimethylpropane | Magnesium (Mg) | Dry Ether |

Reacts with   in

tert-Pentylmagnesium bromide
(Grignard Reagent)

Step 2: Reaction with Ketone

5-methyl-2-hexanone

Reacts with   followed by acidic workup

2,2,7-trimethyl-5-nonanol

Step 3: Dehydration

Sulfuric Acid (H_2SO_4)

Reacts with   and heat

2,2,7-trimethyl-4-nonene and
2,2,7-trimethyl-5-nonene

Step 4: Hydrogenation

| Hydrogen (H_2) | Palladium on Carbon (Pd/C) |

Reacts with   in the presence of

2,2,7-Trimethylnonane

```mermaid
Hydrocarbons
   ↓
Alkanes (CnH2n+2)
   ↓
Dodecane (C12H26)
   ↓
Isomers of Dodecane
   ↓
2,2,7-Trimethylnonane
```

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